

physical and chemical properties of 6-Acetamidohexanoic acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 6-Acetamidohexanoic acid

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An In-depth Technical Guide to 6-Acetamidohexanoic Acid

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the physical and chemical properties of **6-Acetamidohexanoic acid**. It is intended for researchers, scientists, and professionals in drug development who require detailed information on this compound. This document includes tabulated physicochemical data, in-depth experimental protocols for property determination, and diagrams illustrating its synthesis, experimental workflows, and biological context.

Chemical Identity

6-Acetamidohexanoic acid, also known as acexamic acid, is a derivative of the amino acid 6-aminohexanoic acid.^[1] It is classified as a medium-chain fatty acid.^[2]

Identifier	Value
IUPAC Name	6-acetamidohexanoic acid
Synonyms	Acexamic Acid, 6-Acetamidocaproic acid, N-Acetyl-6-aminohexanoic acid, epsilon-acetylaminocaproic acid[1][2]
CAS Number	57-08-9[1]
Molecular Formula	C ₈ H ₁₅ NO ₃ [1]
Canonical SMILES	CC(=O)NCCCCC(=O)O[3]
InChI Key	WDSCBUNMANHPFH-UHFFFAOYSA-N

Physicochemical Properties

6-Acetamidohexanoic acid presents as a white crystalline powder.[4] It is stable under normal temperatures and pressures.[4]

Property	Value	Reference
Molecular Weight	173.21 g/mol	[1]
Melting Point	104 °C	[5]
Boiling Point	Data not available	
Solubility	Water: Very soluble. Ethanol: Slightly soluble. Ether, Chloroform: Insoluble. DMSO: 1.8 mg/mL (10.39 mM)	[4][6]
pKa	4.75 ± 0.10 (Predicted)	[4]

Spectral Data

Comprehensive spectral data is available for the characterization of **6-Acetamidohexanoic acid**. This includes ¹H NMR, ¹³C NMR, IR, and mass spectrometry data, which are crucial for identity confirmation and purity assessment.[7][8]

Experimental Protocols

Synthesis of 6-Acetamidohexanoic Acid via N-acetylation

This protocol describes the synthesis of **6-Acetamidohexanoic acid** from 6-aminohexanoic acid using acetic anhydride. The primary amine group of the starting material acts as a nucleophile, attacking the electrophilic carbonyl carbon of the acetic anhydride.^[9]

Materials and Reagents:

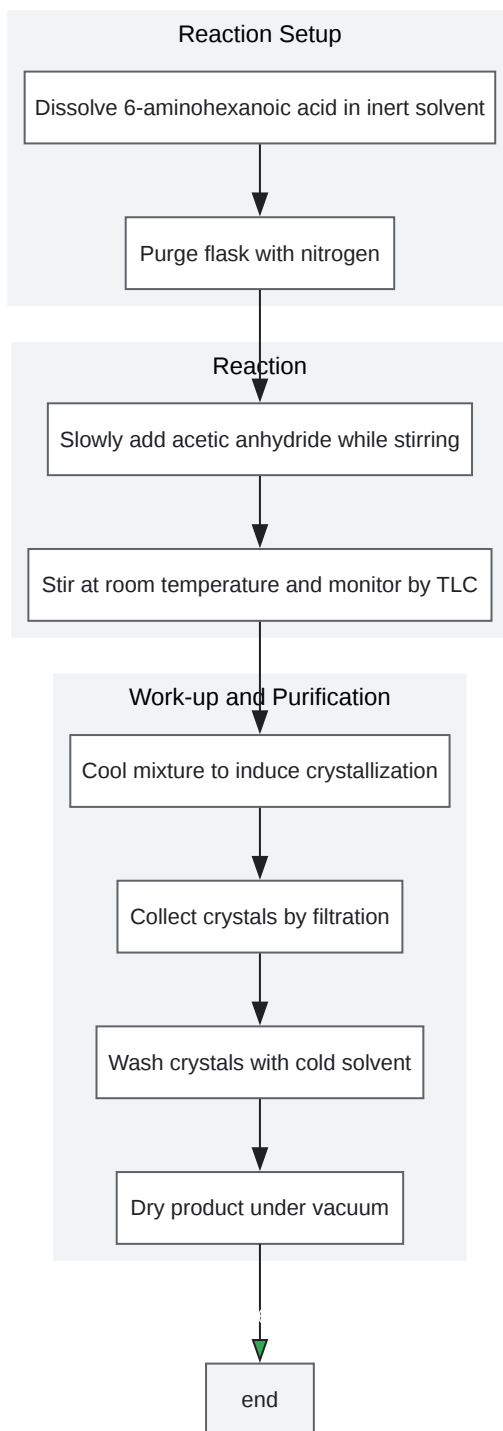
- 6-aminohexanoic acid
- Acetic anhydride
- Inert solvent (e.g., anhydrous dioxane or tetrahydrofuran)
- Magnetic stirrer and stir bar
- Round-bottom flask
- Apparatus for filtration (e.g., Büchner funnel and flask)
- Drying apparatus (e.g., vacuum oven)

Procedure:

- In a clean, dry round-bottom flask, dissolve 6-aminohexanoic acid in the inert solvent.
- Purge the flask with an inert gas, such as nitrogen, to prevent the hydrolysis of acetic anhydride.^[9]
- While stirring, slowly add acetic anhydride to the solution. An equimolar amount or a slight excess can be used.
- Allow the reaction to proceed at room temperature. The reaction progress can be monitored using Thin Layer Chromatography (TLC).^[9]

- Upon completion, the product may crystallize out of the solution upon cooling.[\[9\]](#)
- Collect the solid product by filtration.[\[9\]](#)
- Wash the crystals with a small amount of cold solvent to remove impurities.
- Dry the purified **6-Acetamidohexanoic acid** under vacuum.[\[9\]](#)

Workflow for Synthesis of 6-Acetamidohexanoic Acid

[Click to download full resolution via product page](#)Synthesis of **6-Acetamidohexanoic Acid**.

Determination of Melting Point

The melting point is a key physical property for compound identification and purity assessment.

[10] For a pure crystalline solid, the melting point is a sharp, well-defined temperature range.

[11]

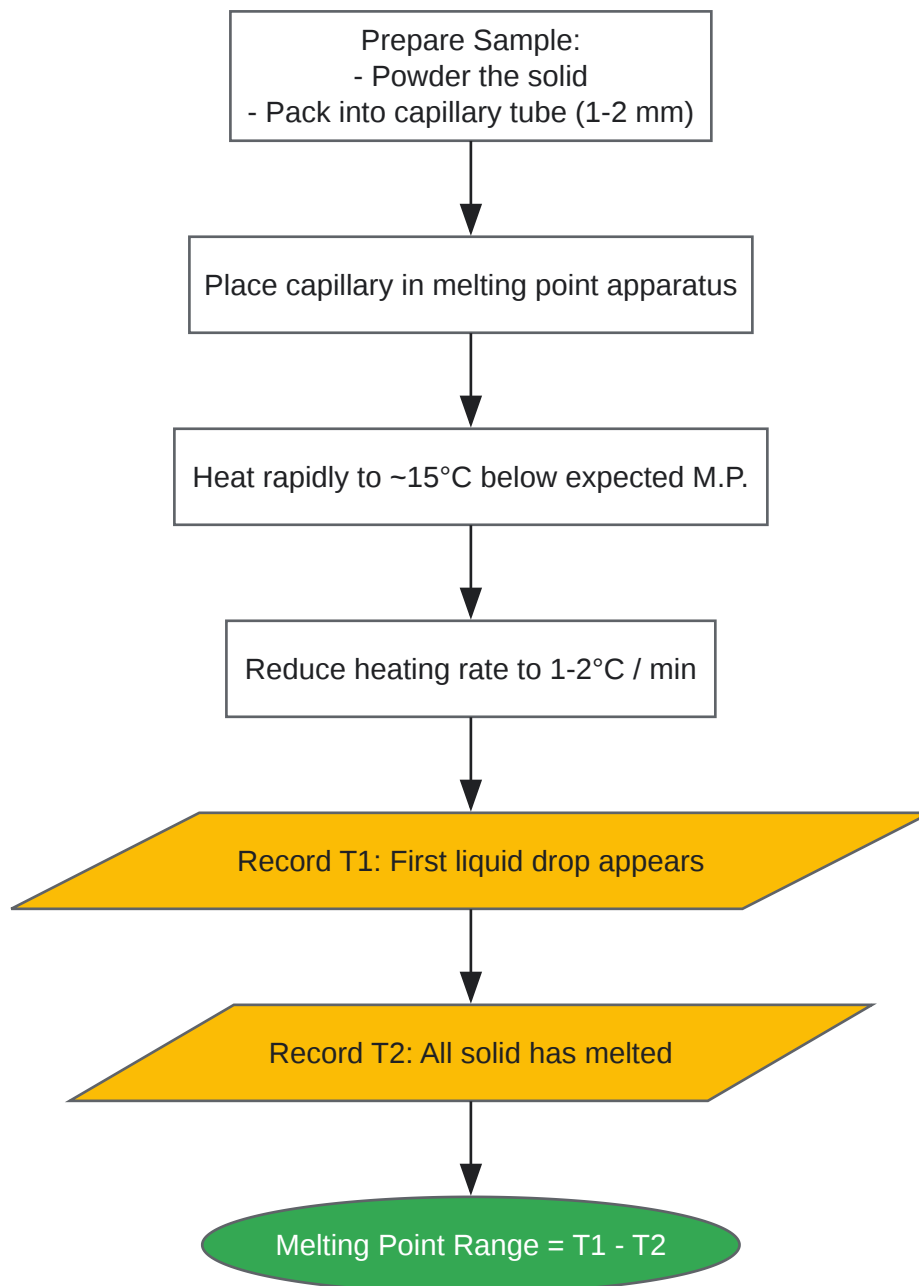
Materials and Reagents:

- **6-Acetamidohexanoic acid** sample
- Capillary tubes (one end sealed)
- Melting point apparatus or Thiele tube setup
- Thermometer

Procedure:

- Finely powder a small amount of the **6-Acetamidohexanoic acid** sample.
- Pack the powdered sample into the sealed end of a capillary tube to a height of 1-2 mm.[12]
- Place the capillary tube in the heating block of the melting point apparatus.[11]
- Heat the sample rapidly to a temperature approximately 10-15°C below the expected melting point, then reduce the heating rate to about 1-2°C per minute.[11][13]
- Record the temperature at which the first drop of liquid appears (the beginning of the melting range).[13]
- Record the temperature at which the entire sample has completely melted (the end of the melting range).[13]
- For accuracy, repeat the measurement with a fresh sample.

Workflow for Melting Point Determination



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Melting Point Determination Workflow.

Determination of Aqueous Solubility

This protocol outlines a method for determining the equilibrium solubility of **6-Acetamidohexanoic acid** in water.

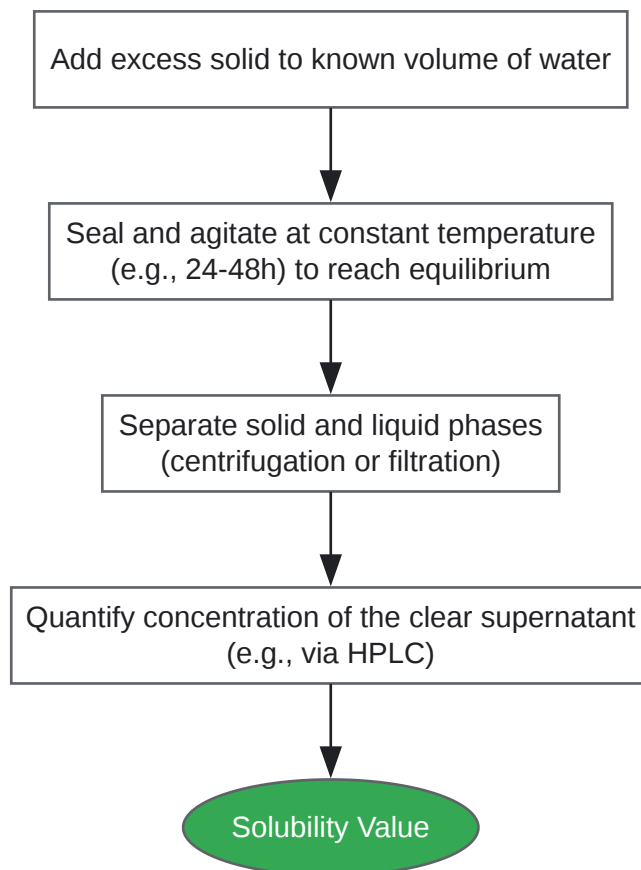
Materials and Reagents:

- **6-Acetamidohexanoic acid**
- Distilled or deionized water
- Vials with screw caps
- Constant temperature shaker or rotator
- Centrifuge or filtration apparatus (e.g., syringe filters)
- Analytical method for quantification (e.g., HPLC, UV-Vis spectroscopy)

Procedure:

- Add an excess amount of **6-Acetamidohexanoic acid** to a known volume of water in a vial. This ensures that a saturated solution is formed.
- Seal the vial and place it in a constant temperature shaker. Agitate the mixture for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached.
- After equilibration, allow the undissolved solid to settle.
- Carefully remove an aliquot of the supernatant. To ensure no solid particles are transferred, centrifugation or filtration of the supernatant is recommended.
- Quantify the concentration of **6-Acetamidohexanoic acid** in the clear supernatant using a pre-validated analytical method.
- The determined concentration represents the equilibrium solubility at the specified temperature.

Workflow for Aqueous Solubility Determination



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Aqueous Solubility Determination Workflow.

Determination of pKa via Potentiometric Titration

Potentiometric titration is a precise method for determining the pKa of weak acids like **6-Acetamidohexanoic acid**.^[14]

Materials and Reagents:

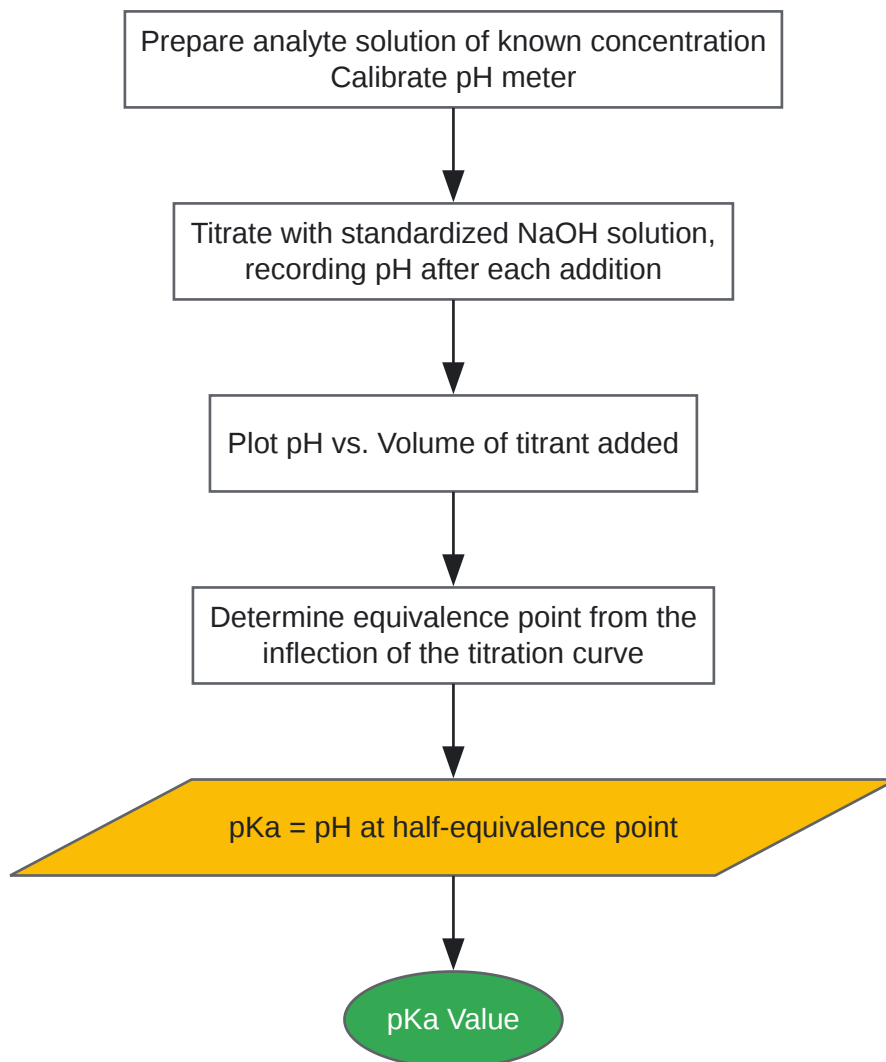
- **6-Acetamidohexanoic acid**
- Standardized sodium hydroxide (NaOH) solution (e.g., 0.1 M)

- Standardized hydrochloric acid (HCl) solution (e.g., 0.1 M)
- Potassium chloride (KCl) for maintaining ionic strength
- Calibrated pH meter and electrode
- Burette
- Magnetic stirrer and stir bar

Procedure:

- Calibrate the pH meter using standard buffers (e.g., pH 4, 7, and 10).[\[15\]](#)
- Prepare a solution of **6-Acetamidohexanoic acid** of known concentration in water. Maintain a constant ionic strength using KCl.[\[15\]](#)
- If necessary, adjust the initial pH of the solution to the acidic side (e.g., pH 2-3) with the HCl solution.[\[15\]](#)
- Place the solution on a magnetic stirrer and immerse the pH electrode.
- Titrate the solution by adding small, precise increments of the standardized NaOH solution from a burette.[\[15\]](#)
- Record the pH value after each addition, allowing the reading to stabilize.
- Continue the titration past the equivalence point (typically to a pH of 11-12).
- Plot the pH versus the volume of NaOH added. The pKa is the pH at the half-equivalence point. This can be determined from the inflection point of the titration curve.

Workflow for pKa Determination via Potentiometric Titration



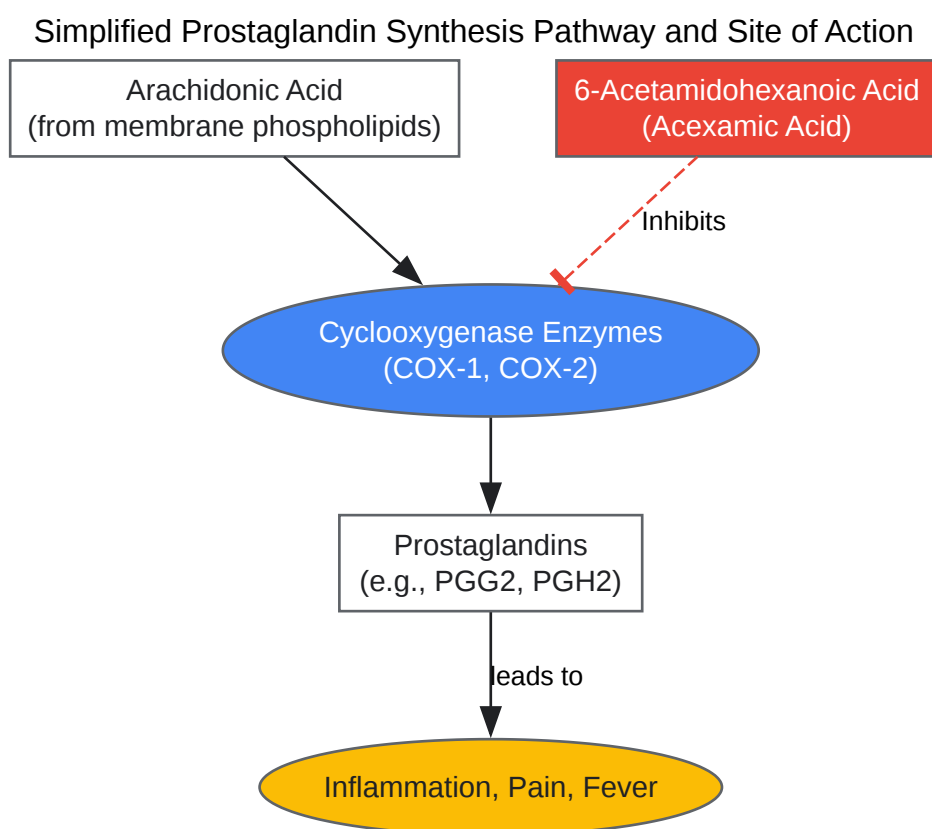
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pKa Determination Workflow.

Biological Activity and Signaling

6-Acetamidohexanoic acid, or acexamic acid, is recognized for its anti-inflammatory and antifibrinolytic properties.[5][7] Its mechanism of action is linked to the inhibition of fibrinolysis by preventing the conversion of plasminogen to plasmin.[4][7] Additionally, it is suggested to have anti-inflammatory effects by blocking the synthesis of prostaglandins.[2] Prostaglandins

are lipid compounds involved in inflammation, which are synthesized from arachidonic acid by cyclooxygenase (COX) enzymes.[16][17] By inhibiting COX, acexamic acid can reduce the production of prostaglandins, thereby mitigating inflammatory responses.[2]



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Inhibition of Prostaglandin Synthesis.

Safety and Handling

6-Acetamidohexanoic acid may cause skin and respiratory irritation, and poses a risk of serious eye damage.[4] It is recommended to wear appropriate personal protective equipment, including gloves and eye protection, when handling this compound.[4] Avoid breathing dust and ensure thorough washing after handling.[4] Store in a cool, dry place in a tightly sealed container.[4]

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- To cite this document: BenchChem. [physical and chemical properties of 6-Acetamidohexanoic acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1664344#physical-and-chemical-properties-of-6-acetamidohexanoic-acid]

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